

An In-depth Technical Guide to 4-Nonanol: Properties, Synthesis, and Analysis

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Compound of Interest

Compound Name: 4-Nonanol

Cat. No.: B1584833

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Nonanol** (CAS 5932-79-6), a secondary alcohol with applications in various scientific and industrial fields. This document details its physicochemical properties, provides experimental protocols for its synthesis and analysis, and explores its potential relevance in biological and pharmaceutical research.

Core Concepts: Molecular Identity and Properties

4-Nonanol, also known as nonan-4-ol, is a secondary alcohol where a hydroxyl group is attached to the fourth carbon of a nine-carbon chain.^[1] Its fundamental properties are summarized below.

Physicochemical Data

Property	Value	Source
Molecular Formula	C ₉ H ₂₀ O	[1][2]
Molecular Weight	144.25 g/mol	[1][2]
IUPAC Name	nonan-4-ol	[1]
CAS Number	5932-79-6	[1]
Appearance	Colorless to almost colorless clear liquid	[3]
Density	0.82 g/cm ³ at 20°C	[3]
Boiling Point	192-195°C	[3]
Flash Point	74°C	[3]
Solubility in Water	0.374 g/L (insoluble)	[3]
pKa	15.44 ± 0.20 (Predicted)	[3]

Synthesis of 4-Nonanol

The synthesis of **4-Nonanol** can be achieved through the reduction of the corresponding ketone, 4-nonanone. A common and effective method for this transformation is through a Grignard reaction, followed by reduction. Below is a generalized protocol for the synthesis of a secondary alcohol like **4-Nonanol**.

Experimental Protocol: Synthesis via Grignard Reaction and Reduction

This protocol is adapted from standard Grignard reaction procedures.[4]

Materials and Reagents:

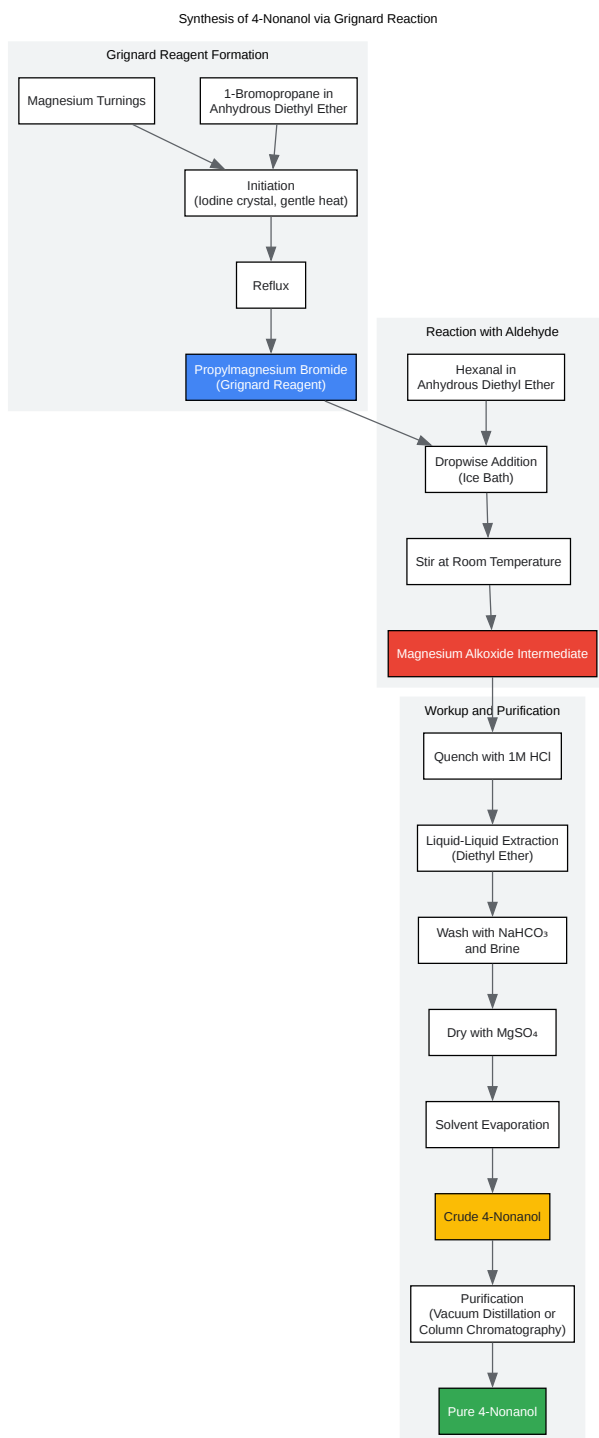
- 1-Bromopropane
- Magnesium turnings

- Hexanal
- Anhydrous diethyl ether
- 1 M Hydrochloric acid (HCl)
- Saturated aqueous sodium bicarbonate (NaHCO_3)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4)
- Reducing agent (e.g., Sodium borohydride)
- Methanol

Procedure:

- Grignard Reagent Formation:
 - All glassware must be oven-dried and assembled under an inert atmosphere (e.g., nitrogen or argon) to prevent moisture contamination.
 - In a three-neck flask equipped with a dropping funnel and a condenser, place magnesium turnings.
 - Dissolve 1-bromopropane in anhydrous diethyl ether and add it to the dropping funnel.
 - Add a small amount of the 1-bromopropane solution to the magnesium turnings to initiate the reaction. Gentle heating or the addition of an iodine crystal may be necessary.
 - Once the reaction starts (indicated by bubbling and disappearance of the iodine color), add the remaining 1-bromopropane solution dropwise to maintain a gentle reflux.^[4]
 - After the addition is complete, reflux the mixture for an additional 30-60 minutes.
- Reaction with Aldehyde:
 - Dissolve hexanal in anhydrous diethyl ether.

- Cool the Grignard reagent solution in an ice bath.
- Add the hexanal solution dropwise from the dropping funnel. This reaction is exothermic; control the addition rate to maintain a gentle reflux.
- After the addition, stir the reaction mixture at room temperature for 1-2 hours.
- Workup and Purification:
 - Quench the reaction by slowly adding 1 M HCl while cooling the flask in an ice bath.
 - Transfer the mixture to a separatory funnel. The desired product will be in the ether layer.
 - Separate the layers and extract the aqueous layer twice more with diethyl ether.
 - Combine the organic layers and wash with saturated NaHCO_3 solution, followed by brine.
 - Dry the organic layer over anhydrous MgSO_4 , filter, and remove the solvent using a rotary evaporator to obtain crude **4-nonanol**.
- Purification (Optional):
 - The crude product can be further purified by vacuum distillation or flash column chromatography.



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*Workflow for the synthesis of **4-Nonanol**.*

Analytical Methods: GC-MS

Gas chromatography-mass spectrometry (GC-MS) is a powerful technique for the separation, identification, and quantification of volatile and semi-volatile compounds like **4-Nonanol**.

Experimental Protocol: GC-MS Analysis

This protocol is based on general procedures for the analysis of alcohols and other volatile organic compounds.^[5]^[6]

Sample Preparation:

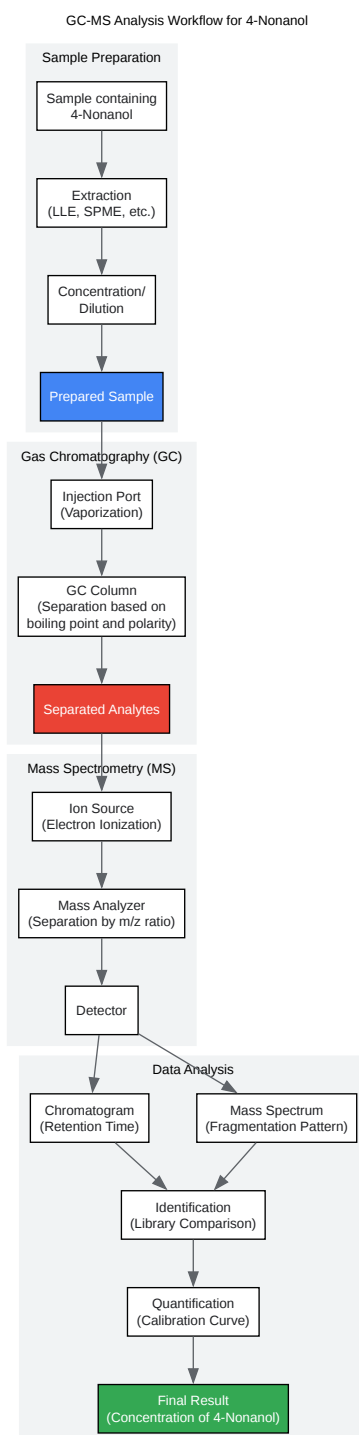
- **Standard Preparation:** Prepare a stock solution of **4-Nonanol** in a suitable solvent (e.g., methanol or hexane). Create a series of dilutions to generate a calibration curve.
- **Sample Extraction (if in a matrix):**
 - **Liquid Samples (e.g., biological fluids):** Perform a liquid-liquid extraction with a non-polar solvent like hexane or use solid-phase microextraction (SPME).^[7]
 - **Solid Samples:** Use headspace sampling or solvent extraction followed by cleanup steps.^[7]

Instrumentation and Parameters:

Parameter	Setting
Gas Chromatograph	Agilent 7890B GC System (or equivalent)
Mass Spectrometer	Agilent 5977A MSD (or equivalent)
GC Column	DB-5ms (30 m x 0.25 mm ID, 0.25 μ m film thickness) or equivalent non-polar column
Injector Temperature	250°C
Injection Volume	1 μ L
Injection Mode	Splitless
Carrier Gas	Helium at a constant flow rate of 1 mL/min
Oven Temperature Program	Initial temperature of 50°C, hold for 5 min, then ramp to 250°C at 10°C/min, hold for 10 min.
MS Interface Temperature	250°C
Ion Source Temperature	200°C
Ionization Mode	Electron Ionization (EI) at 70 eV
Mass Scan Range	35-335 amu
Data Acquisition Mode	Full Scan and/or Selected Ion Monitoring (SIM)

Data Analysis:

- Identification: Compare the retention time and mass spectrum of the analyte with that of a pure **4-Nonanol** standard. The mass spectrum can also be compared against a spectral library (e.g., NIST).
- Quantification: Use the calibration curve generated from the standards to determine the concentration of **4-Nonanol** in the sample.



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